Application Note: Comprehensive NMR and Mass Spectrometry Analysis of 4-Phenoxy-2-propylphenol

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Compound of Interest

Compound Name:	*4-Phenoxy-2-propylphenol*
CAS No.:	*194792-58-0*
Cat. No.:	*B8736267*

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Introduction & Analytical Scope

4-Phenoxy-2-propylphenol (CAS 194792-58-0) is a highly valuable synthetic building block, prominently utilized in the development of arylthiazolidinedione derivatives and related metabolic modulators[1]. Structurally, it consists of a 1,2,4-trisubstituted phenol core linked to an unsubstituted phenyl ring via an ether bridge.

Analyzing this compound presents two distinct analytical challenges:

- Mass Spectrometry (MS): Diphenyl ethers often exhibit complex gas-phase rearrangements during collision-induced dissociation (CID), making standard fragmentation prediction models unreliable.
- Nuclear Magnetic Resonance (NMR): The biphenyl ether core produces highly overlapping aromatic proton signals. Differentiating the phenoxy ring from the substituted phenol ring requires strategic 2D NMR correlation to lock in the regiochemistry[2].

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This application note details a self-validating analytical workflow. By coupling the exact-mass rearrangement pathways of High-Resolution MS with the long-range connectivity of Heteronuclear Multiple Bond Correlation (HMBC) NMR, researchers can unambiguously confirm both the identity and regiochemistry of **4-phenoxy-2-propylphenol**.

Mass Spectrometry: ESI-QTOF MS/MS

Causality of Experimental Design

While phenols typically ionize well in negative electrospray ionization (ESI-), we deliberately utilize Positive Ion Mode (ESI+) for the MS/MS workflow.

Why? In contrast to simple radical cations, the protonated $[M+H]^+$ ions of substituted diphenyl ethers undergo highly specific, diagnostic rearrangement reactions. Following the initial loss of a neutral molecule (such as H_2O), the diphenyl ether core rearranges into a bicyclic keto-intermediate. This intermediate subsequently eliminates carbon monoxide (CO)—a fragmentation pathway that serves as a definitive fingerprint for diphenyl ether architectures[3].

Experimental Protocol

- Sample Preparation: Dissolve **4-phenoxy-2-propylphenol** to a final concentration of 1 µg/mL in Methanol/Water (50:50, v/v) containing 0.1% Formic Acid to promote protonation.
- Introduction: Introduce the sample via direct infusion at a flow rate of 5 µL/min into a QTOF mass spectrometer.
- Source Parameters: Set capillary voltage to 3.5 kV, desolvation temperature to 300 °C, and cone voltage to 30 V.
- CID MS/MS: Isolate the precursor ion ($[M+H]^+$, m/z 229.12) in the quadrupole. Apply Argon as the collision gas and ramp the collision energy (CE) from 15 eV to 35 eV to capture both primary cleavages and secondary rearrangements.

Quantitative Data: Fragmentation Table

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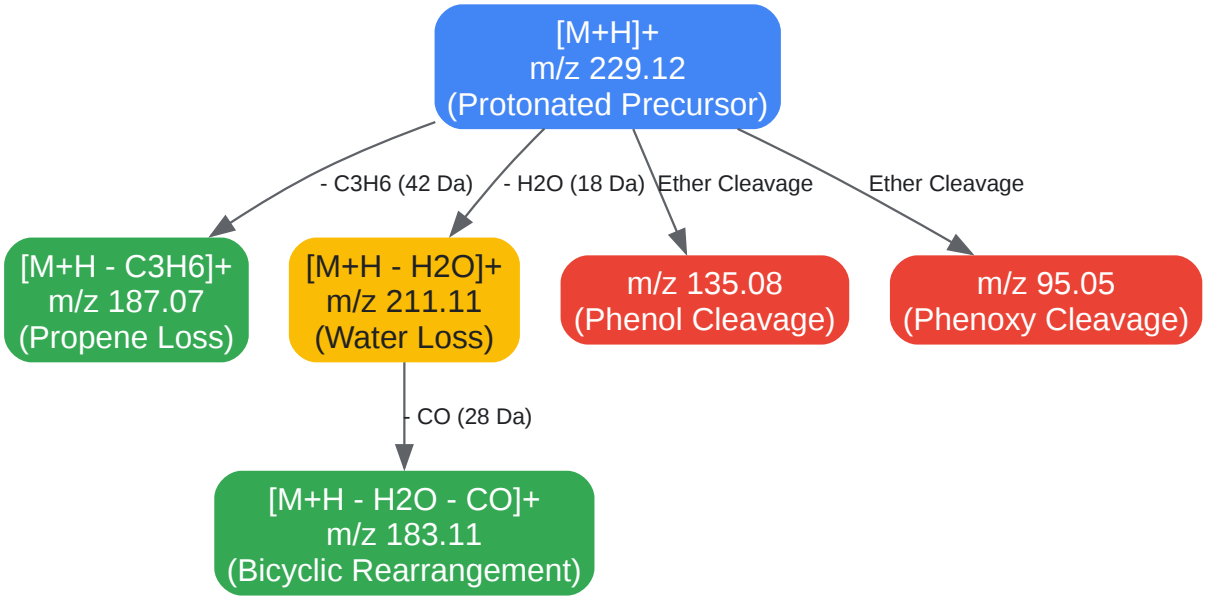
Fragment Ion	Exact Mass (m/z)	Mass Error (ppm)	Assignment / Neutral Loss	Mechanism
$[M+H]^+$	229.1223	0.8	$C_{15}H_{17}O_2^+$	Protonated Precursor
Frag A	211.1117	1.2	$[M+H - H_2O]^+$	Loss of hydroxyl group (-18 Da)
Frag B	187.0754	0.9	$[M+H - C_3H_6]^+$	Alkyl β-cleavage (-42 Da)
Frag C	183.1168	1.5	$[M+H - H_2O - CO]^+$	Bicyclic rearrangement (-28 Da)
Frag D	135.0804	1.1	$C_9H_{11}O^+$	Ether cleavage (Phenol side)
Frag E	95.0491	0.7	$C_6H_7O^+$	Ether cleavage (Phenoxy side)

MS/MS Fragmentation Pathway



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ESI-MS/MS Fragmentation Pathway of **4-phenoxy-2-propylphenol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality of Experimental Design

The rigid planar tendencies of the diphenyl ether skeleton, combined with the steric interference from the ortho-propyl group, heavily influence the conjugative electron release by the ethereal oxygen. Because 1D ^{1}H NMR alone cannot unambiguously assign the C-1, C-2, and C-4 positions due to overlapping aromatic signals, a self-validating 2D NMR approach is required.

By utilizing HMBC (Heteronuclear Multiple Bond Correlation), we can trace the ^{3}J and ^{2}J couplings from the isolated, easily identifiable propyl protons directly into the quaternary carbons of the phenol ring. This anchors the regiochemistry without relying on ambiguous aromatic proton splitting patterns.

Experimental Protocol

- Sample Preparation: Dissolve 15 mg of the analyte in 600 µL of Chloroform-d ($CDCl_3$) containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference (δ 0.00 ppm).
- 1D Acquisition:
  - ^{1}H NMR (400 MHz): 16 scans, 30° pulse angle, 2-second relaxation delay.
  - ^{13}C NMR (100 MHz): 1024 scans, optimized for quaternary carbon signal-to-noise.
- 2D Acquisition (HMBC): Optimize the long-range coupling delay for J = 8 Hz. Acquire 256 increments in the t1 dimension with 32 scans per increment to ensure clear visualization of weak quaternary cross-peaks.

Quantitative Data: NMR Assignments

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Position	^{13}C Shift (δ, ppm)	^{1}H Shift (δ, ppm)	Multiplicity & Coupling (J in Hz)	Key HMBC Correlations (^{1}H → ^{13}C)
1 (C-OH)	151.2	4.85	s, 1H (OH)	C-2, C-6
2 (C-Pr)	130.5	-	-	-
3 (CH)	116.4	6.85	d, J = 2.5, 1H	C-1, C-4, C-2
4 (C-O-Ph)	148.7	-	-	-
5 (CH)	120.1	6.78	dd, J = 8.5, 2.5, 1H	C-1, C-3, C-4
6 (CH)	115.8	6.72	d, J = 8.5, 1H	C-2, C-4
1' (C-O)	158.3	-	-	-
2', 6' (CH)	118.5	6.95	d, J = 8.0, 2H	C-4', C-1'
3', 5' (CH)	129.6	7.30	t, J = 8.0, 2H	C-1'
4' (CH)	122.8	7.05	t, J = 8.0, 1H	C-2', C-6'
Pr-α (CH_2)	32.1	2.58	t, J = 7.5, 2H	C-1, C-2, C-3, Pr-β
Pr-β (CH_2)	23.4	1.65	sextet, J = 7.5, 2H	C-2, Pr-α, Pr-γ
Pr-γ (CH_3)	14.2	0.98	t, J = 7.5, 3H	Pr-α, Pr-β

HMBC Regiochemical Validation

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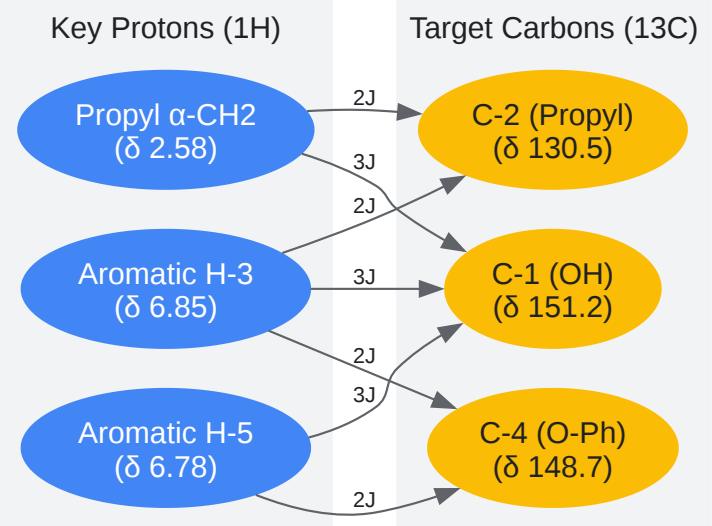

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Key HMBC (1H → 13C) NMR correlations establishing regiochemistry.

Conclusion & Best Practices

The structural confirmation of **4-phenoxy-2-propylphenol** relies on a dual-axis validation system. The exact mass of the m/z 183.11 fragment in MS/MS validates the loss of CO, which is only physically possible if the water loss first triggers a rearrangement to a bicyclic keto-intermediate—a hallmark of diphenyl ethers. Simultaneously, the HMBC NMR data anchors the aliphatic propyl chain to the C-2 position, explicitly differentiating the heavily substituted phenol ring from the unsubstituted phenoxy ring. When analyzing downstream arylthiazolidinedione derivatives, maintaining this combined MS-rearrangement and 2D-NMR tracking approach is highly recommended to prevent misassignment of isomeric impurities.

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